

NOR-3 solution preparation and storage conditions

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Compound of Interest

Compound Name: *nor-3*

Cat. No.: *B1233239*

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Application Notes and Protocols for NOR-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

NOR-3, with the chemical name (\pm) -(E)-4-Ethyl-2-[(E)-hydroxyimino]-5-nitro-3-hexenamide, is a cell-permeable small molecule that functions as a nitric oxide (NO) donor.^[1] It spontaneously releases NO in a controlled manner, making it a valuable tool for investigating the diverse physiological and pathological roles of nitric oxide. This document provides detailed protocols for the preparation and storage of **NOR-3** solutions, along with essential safety information and an overview of the canonical nitric oxide signaling pathway.

Physicochemical and Safety Data

Proper handling and storage of **NOR-3** are critical for experimental success and laboratory safety. The following tables summarize key quantitative data for **NOR-3**.

Table 1: Physicochemical Properties of **NOR-3**

Property	Value	Reference
Chemical Name	(±)-(E)-4-Ethyl-2-[(E)-hydroxyimino]-5-nitro-3-hexenamide	[1]
Synonym(s)	FK 409	
CAS Number	163180-49-2, 138472-01-2	[1][2]
Molecular Formula	C ₈ H ₁₃ N ₃ O ₄	[1]
Molecular Weight	215.21 g/mol	[1]
Appearance	Powder	[1]
Solubility	DMSO: 10 mg/mL	[1]
Half-life in solution	30 minutes	[1]

Table 2: Safety and Storage Information for **NOR-3**

Parameter	Information	Reference
Signal Word	Danger	[1]
Hazard Statements	H301 (Toxic if swallowed)	[1]
Precautionary Statements	P301 + P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician)	[1]
Personal Protective Equipment	Dust mask type N95 (US), eyeshields, gloves	
Storage Temperature	-20°C	[1]
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **NOR-3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- **Pre-weighing Preparation:** Allow the **NOR-3** powder to equilibrate to room temperature before opening the container to prevent condensation of moisture.
- **Weighing:** Accurately weigh out 2.15 mg of **NOR-3** powder using a calibrated analytical balance and transfer it to a sterile, amber microcentrifuge tube.
- **Dissolution:** Add 1.0 mL of anhydrous DMSO to the tube containing the **NOR-3** powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. The solution should be clear and colorless to faintly yellow.[\[1\]](#)
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Preparation of Working Solutions for Cell Culture

Important Considerations:

- **Short Half-Life:** **NOR-3** has a half-life of approximately 30 minutes in solution.[\[1\]](#) Therefore, it is crucial to prepare working solutions immediately before use and add them to the cell

cultures promptly.

- **Solvent Toxicity:** DMSO can be toxic to cells at higher concentrations. It is recommended to keep the final concentration of DMSO in the cell culture medium below 0.5% (v/v), and ideally below 0.1%.
- **Final Concentration:** The optimal concentration of **NOR-3** will vary depending on the cell type and the specific experimental question. A concentration range of 1-100 μM is a common starting point for in vitro studies with NO donors.

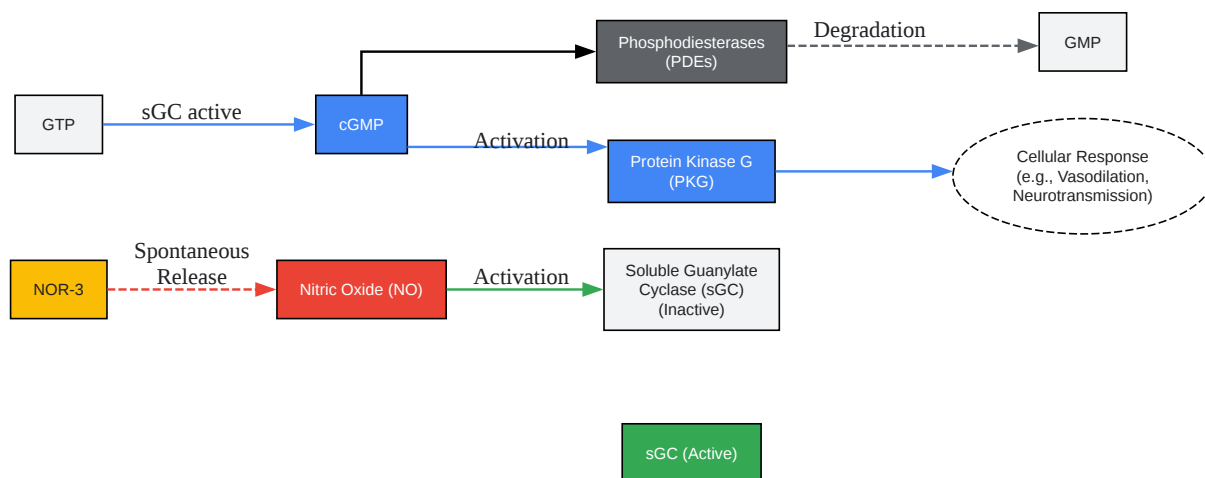
Protocol:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **NOR-3** stock solution on ice, protected from light.
- **Serial Dilution:** Perform serial dilutions of the stock solution in pre-warmed, serum-free cell culture medium to achieve the desired final concentrations. For example, to prepare a 100 μM working solution, add 10 μL of the 10 mM stock solution to 990 μL of cell culture medium.
- **Immediate Use:** Use the freshly prepared working solutions immediately by adding the appropriate volume to your cell culture plates. Ensure rapid and thorough mixing.

Signaling Pathways and Workflows

Canonical Nitric Oxide Signaling Pathway

Nitric oxide is a key signaling molecule that primarily acts by activating soluble guanylate cyclase (sGC), leading to the production of cyclic guanosine monophosphate (cGMP) and subsequent activation of downstream effectors.

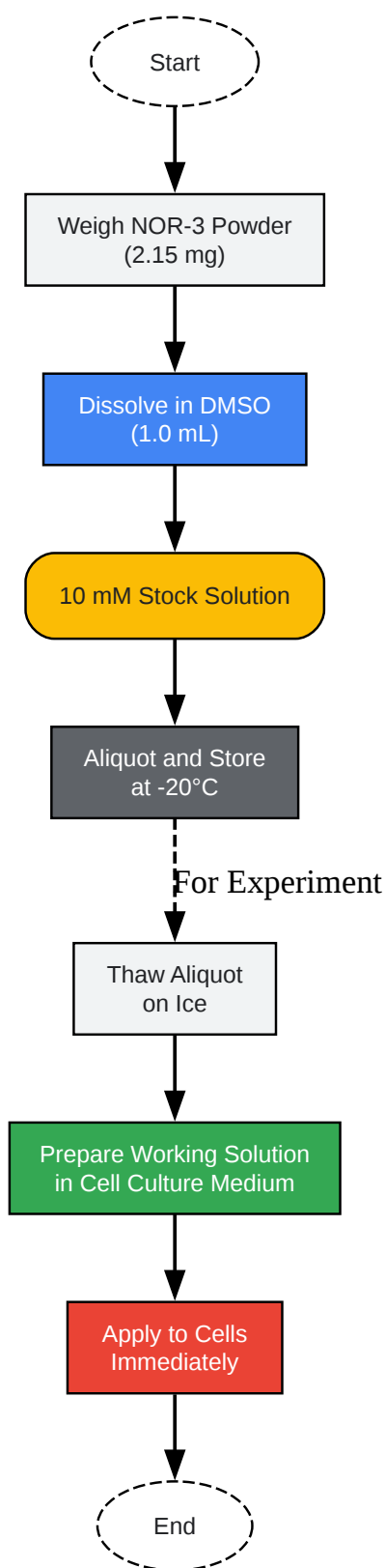


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Caption: Canonical Nitric Oxide Signaling Pathway.

Experimental Workflow for NOR-3 Solution Preparation

The following diagram illustrates the key steps for preparing **NOR-3** solutions for use in cell culture experiments.



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Caption: **NOR-3** Solution Preparation Workflow.

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References

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